

NPD-1335 dosage and administration guidelines

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NPD-1335

Cat. No.: B10854460

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Application Notes and Protocols for NPD-1335

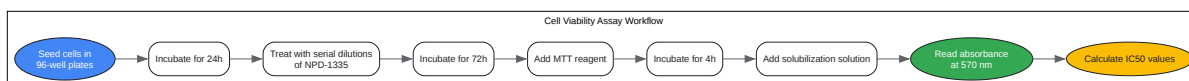
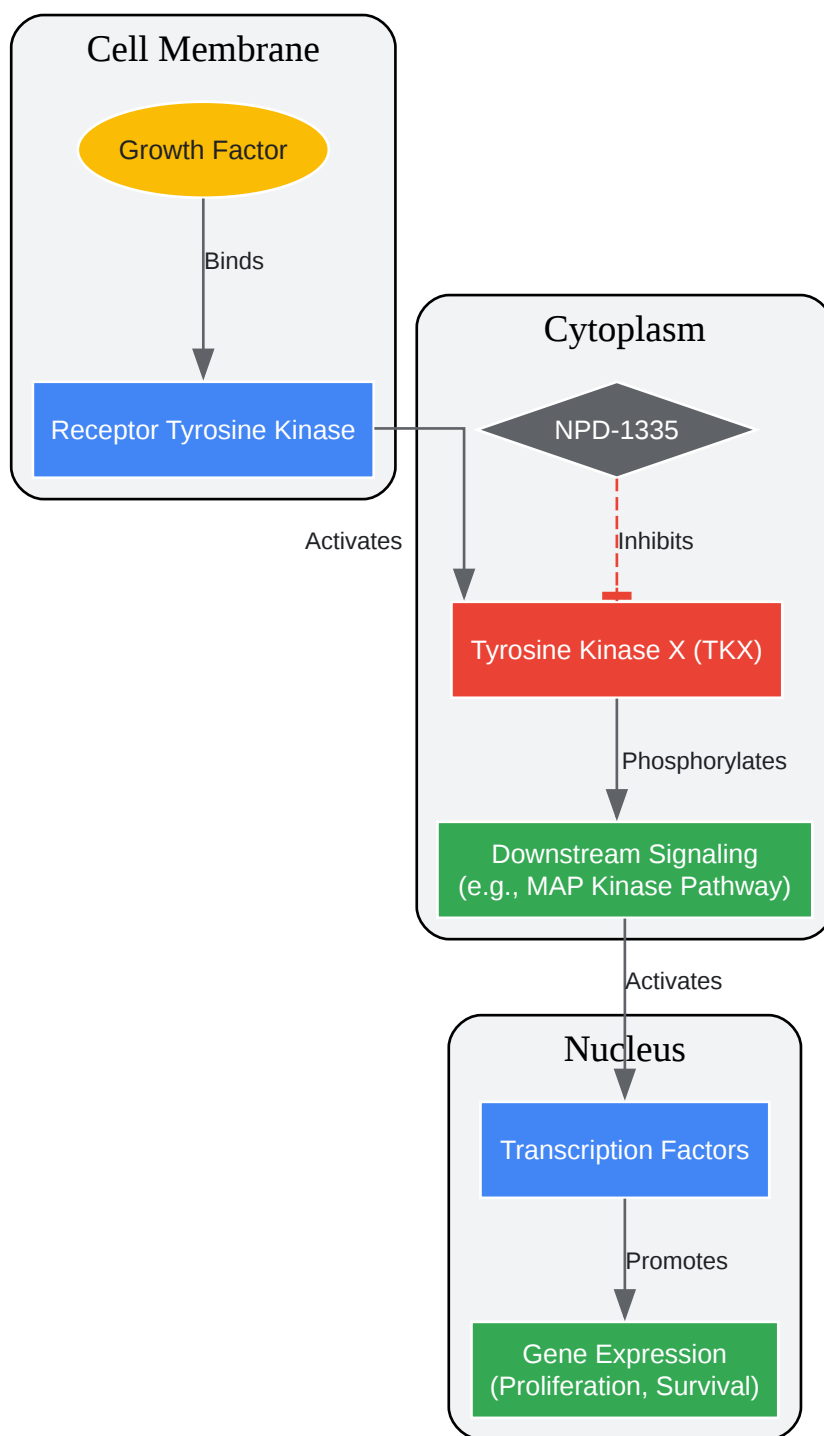
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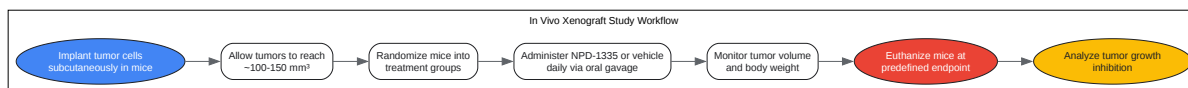
Introduction

NPD-1335 is a novel, potent, and selective small molecule inhibitor of Tyrosine Kinase X (TKX), a key enzyme in the Pathogenic Signaling Cascade (PSC) pathway. Dysregulation of the PSC pathway is implicated in the progression of various solid tumors. These application notes provide detailed protocols for in vitro and in vivo studies of **NPD-1335**, along with representative data to guide researchers in their experimental design.

Mechanism of Action

NPD-1335 selectively binds to the ATP-binding pocket of TKX, preventing its phosphorylation and subsequent activation of downstream signaling molecules. This inhibition leads to cell cycle arrest and apoptosis in tumor cells with an overactive PSC pathway.





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- To cite this document: BenchChem. [NPD-1335 dosage and administration guidelines]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10854460#npd-1335-dosage-and-administration-guidelines\]](https://www.benchchem.com/product/b10854460#npd-1335-dosage-and-administration-guidelines)

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